

Unveiling PSB-10: A Technical Guide to its Discovery and Synthesis

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Compound of Interest

Compound Name: PSB-1410

Cat. No.: B13437088

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For Researchers, Scientists, and Drug Development Professionals

Initial Note on Nomenclature: Initial searches for "**PSB-1410**" did not yield specific results. However, the query led to substantial data on PSB-10, a structurally similar and pharmacologically significant compound. This document focuses on PSB-10, a potent and selective antagonist of the human adenosine A₃ receptor, which is likely the intended subject of interest.

Executive Summary

PSB-10 is a key pharmacological tool and a lead compound in the study of the adenosine A₃ receptor (A₃AR). Belonging to the 2-phenylimidazo[2,1-i]purin-5-one class of compounds, it exhibits high affinity and selectivity for the human A₃AR, acting as an inverse agonist. This technical guide provides a comprehensive overview of the discovery, synthesis, and pharmacological characterization of PSB-10, including detailed experimental protocols and an exploration of the relevant signaling pathways. The information presented is intended to support further research and drug development efforts targeting the A₃AR.

Discovery and Pharmacological Profile

PSB-10 was identified through systematic structure-activity relationship (SAR) studies of 2-phenylimidazo[2,1-i]purin-5-ones. These efforts aimed to develop potent and selective ligands for the human A₃ adenosine receptor. The discovery highlighted the critical role of specific substitutions on the phenyl ring and the imidazoline ring for achieving high affinity and selectivity.

Pharmacological Data

PSB-10 is characterized by its subnanomolar affinity for the human A₃AR and significant selectivity over other adenosine receptor subtypes. Its inverse agonist activity has been demonstrated in functional assays.

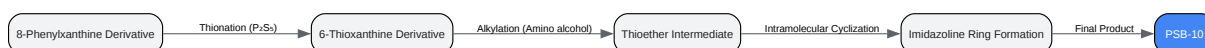
Parameter	Value	Species/Cell Line	Assay	Reference
K _i (hA ₃ AR)	0.44 nM	Human (CHO cells)	Radioligand Binding ([³ H]PSB-11)	[1]
K _i (hA ₁ AR)	4.1 μM	Human	Radioligand Binding	[1]
K _i (hA _{2a} AR)	3.3 μM	Human	Radioligand Binding	[1]
K _i (hA _{2e} AR)	30 μM	Human	Radioligand Binding	[1]
K _i (rA ₁ AR)	805 nM	Rat	Radioligand Binding	[2]
K _i (rA _{2a} AR)	6040 nM	Rat	Radioligand Binding	[2]
IC ₅₀	4 nM	Human (hA ₃ -CHO cells)	[³⁵ S]GTPγS Binding	[1]

hA₃AR: human Adenosine A₃ Receptor; hA₁AR: human Adenosine A₁ Receptor; hA_{2a}AR: human Adenosine A_{2a} Receptor; hA_{2e}AR: human Adenosine A_{2e} Receptor; rA₁AR: rat Adenosine A₁ Receptor; rA_{2a}AR: rat Adenosine A_{2a} Receptor; CHO: Chinese Hamster Ovary.

Synthesis of PSB-10

The synthesis of PSB-10, chemically named (8R)-ethyl-4-methyl-2-(2,3,5-trichlorophenyl)-4,5,7,8-tetrahydro-1H-imidazo[2,1-i]purin-5-one, starts from corresponding 8-phenylxanthine derivatives. The general synthetic route involves the thionation of the xanthine, followed by reaction with an appropriate amino alcohol and subsequent cyclization.

Synthetic Workflow



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Caption: Synthetic workflow for PSB-10.

Experimental Protocol: Synthesis of 2-Phenylimidazo[2,1-i]purin-5-ones (General Procedure)

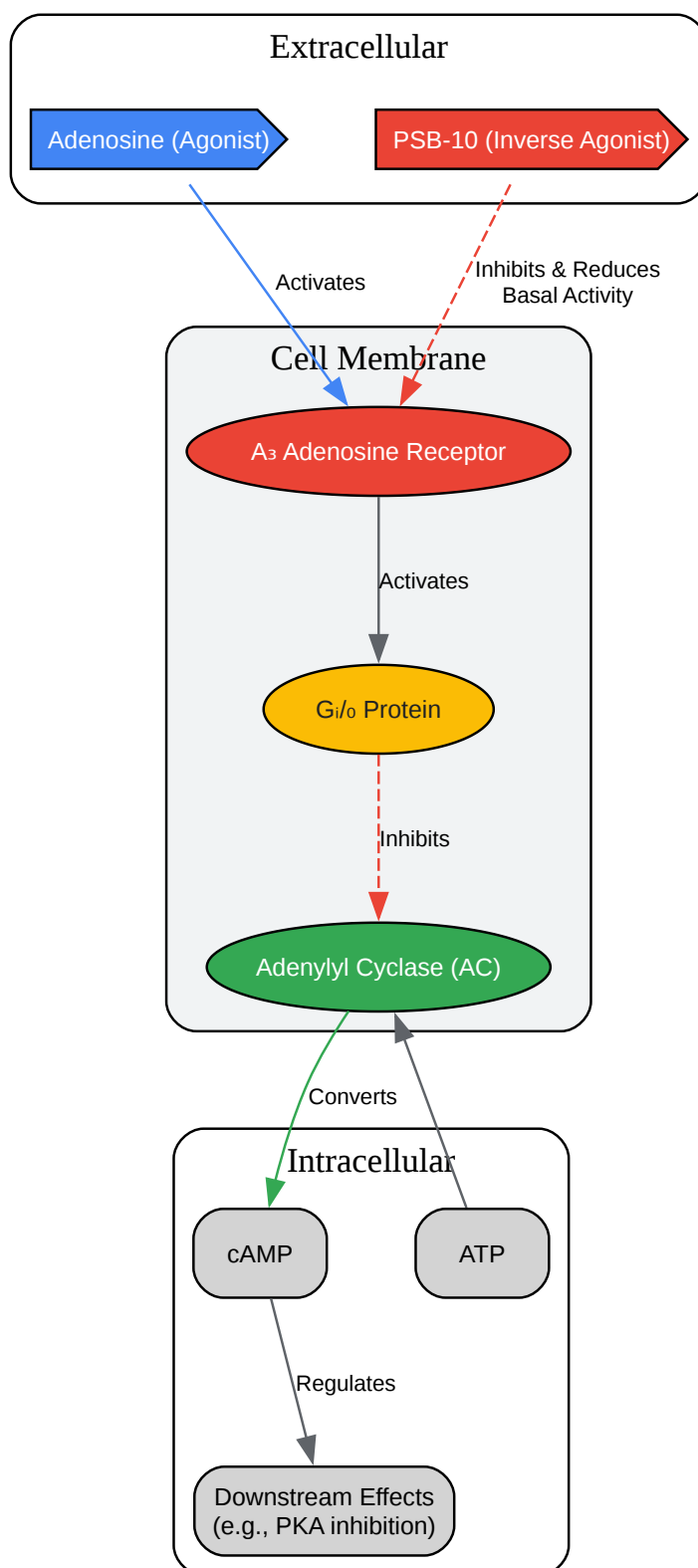
This is a generalized protocol based on the synthesis of the 2-phenylimidazo[2,1-i]purin-5-one scaffold. Specific details for PSB-10 should be referenced from the primary literature.

- **Thionation of Xanthine:** The appropriate 8-phenylxanthine derivative is refluxed with phosphorus pentasulfide in a high-boiling solvent such as pyridine to yield the corresponding 6-thioxanthine.
- **S-Alkylation:** The 6-thioxanthine is then reacted with the desired amino alcohol (e.g., (R)-2-aminobutanol for PSB-10) in a solvent like dimethyl sulfoxide (DMSO) at elevated temperatures.
- **Cyclization:** The resulting thioether intermediate is cyclized to form the imidazoline ring. This is typically achieved by heating with a dehydrating agent or under conditions that promote intramolecular condensation.
- **Purification:** The final product is purified using chromatographic techniques, such as column chromatography on silica gel.

Mechanism of Action and Signaling Pathway

PSB-10 exerts its effects by binding to the A₃ adenosine receptor, a member of the G protein-coupled receptor (GPCR) family. The A₃AR is primarily coupled to the inhibitory G protein, G_{i/o}. As an inverse agonist, PSB-10 not only blocks the binding of the endogenous agonist adenosine but also reduces the basal, constitutive activity of the receptor.

A₃ Adenosine Receptor Signaling Pathway



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Caption: A₃ Adenosine Receptor signaling pathway.

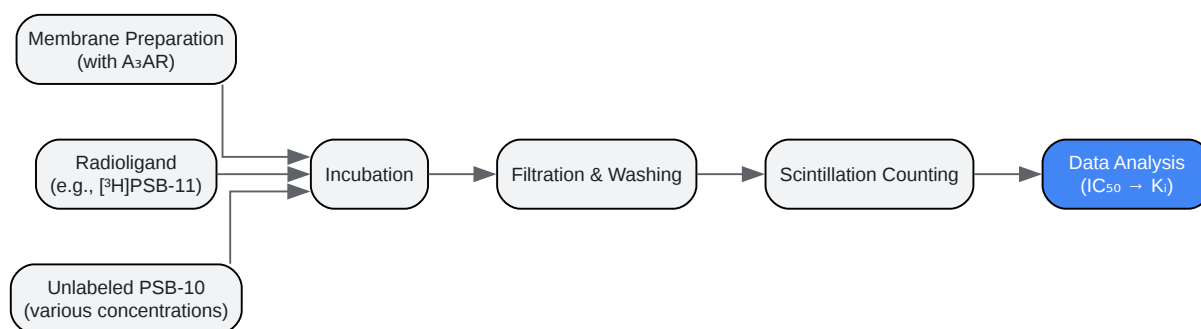
Upon activation by an agonist, the A₃AR activates the G_{i/o} protein, which in turn inhibits adenylyl cyclase. This leads to a decrease in intracellular cyclic adenosine monophosphate (cAMP) levels. As an inverse agonist, PSB-10 prevents this cascade and can lead to an increase in cAMP levels from the basal state by reducing the constitutive activity of the receptor.

Key Experimental Protocols

The pharmacological characterization of PSB-10 relies on specific in vitro assays to determine its binding affinity and functional activity.

Radioligand Binding Assay

This assay is used to determine the binding affinity (K_i) of PSB-10 for the adenosine receptors.



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Caption: Radioligand binding assay workflow.

Protocol Outline:

- **Membrane Preparation:** Membranes from cells expressing the target adenosine receptor subtype (e.g., CHO cells stably expressing human A₃AR) are prepared.
- **Incubation:** The membranes are incubated with a known concentration of a suitable radioligand (e.g., [³H]PSB-11 for A₃AR) and varying concentrations of the unlabeled test compound (PSB-10).

- **Separation:** The bound and free radioligand are separated by rapid filtration through glass fiber filters.
- **Quantification:** The amount of radioactivity trapped on the filters, representing the bound radioligand, is quantified using a scintillation counter.
- **Data Analysis:** The concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}) is determined. The K_i value is then calculated using the Cheng-Prusoff equation.

[^{35}S]GTP γ S Binding Assay

This functional assay measures the activation of G proteins following receptor stimulation and is used to determine the efficacy of a compound (agonist, antagonist, or inverse agonist).

Protocol Outline:

- **Membrane Preparation:** As in the radioligand binding assay, membranes from cells expressing the receptor of interest are used.
- **Incubation:** The membranes are incubated with [^{35}S]GTP γ S, GDP, and the test compound (PSB-10) in an appropriate assay buffer.
- **G Protein Activation:** Agonist binding promotes the exchange of GDP for [^{35}S]GTP γ S on the $G\alpha$ subunit. Inverse agonists like PSB-10 will decrease the basal level of [^{35}S]GTP γ S binding.
- **Separation and Quantification:** The reaction is terminated, and the amount of [^{35}S]GTP γ S bound to the G proteins is measured, typically by filtration and scintillation counting.
- **Data Analysis:** The concentration-response curve is plotted to determine the IC_{50} (for inverse agonists) or EC_{50} (for agonists) and the maximal effect.

Conclusion

PSB-10 is a well-characterized and highly valuable tool for the study of A_3 adenosine receptor pharmacology. Its high affinity, selectivity, and inverse agonist properties make it a crucial ligand for elucidating the physiological and pathophysiological roles of the A_3AR . The synthetic

and experimental methodologies outlined in this guide provide a foundation for researchers to utilize and further investigate this important compound and its potential therapeutic applications.

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References

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